

The Efficacy of Washing Procedures in Eliminating Ethylenethiourea from Produce: A Comparative Analysis

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Compound of Interest

Compound Name: **Ethylenethiourea**

Cat. No.: **B1671646**

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For researchers, scientists, and drug development professionals, understanding the fate of pesticide residues in the food chain is of paramount importance. **Ethylenethiourea** (ETU), a degradation product of ethylene bis-dithiocarbamate (EBDC) fungicides like mancozeb, is a compound of particular concern due to its potential health risks. This guide provides a comparative evaluation of various washing procedures for the removal of ETU from produce, supported by experimental data and detailed protocols.

A critical review of available literature indicates that while several household washing methods can significantly reduce pesticide residues on fresh produce, their effectiveness against ETU varies depending on the type of produce and the washing solution used. This guide synthesizes findings from key studies to offer a clear comparison for laboratory and research applications.

Comparative Efficacy of Washing Procedures on Ethylenethiourea (ETU) Removal

The following table summarizes the quantitative data on the percentage reduction of ETU and its parent compound, mancozeb, from tomatoes using different washing solutions.

Table 1: Percentage Reduction of Mancozeb and ETU Residues in Tomatoes after Washing

Washing Method	Initial Mancozeb Residue (mg/kg)	% Reduction of Mancozeb	Initial ETU Residue (mg/kg)	% Reduction of ETU	Reference
Water	5.23 ± 0.02	16.3 ± 0.64	0.46 ± 0.71	99.4 ± 0.00	[1]
Sodium Hypochlorite	5.23 ± 0.02	95.2 ± 0.00	0.46 ± 0.71	99.9 ± 0.00	[1]

Key Observations:

- Washing with water alone resulted in a minimal reduction of the parent compound mancozeb (16.3%) but was surprisingly effective at removing its metabolite, ETU, with a 99.4% reduction in tomatoes.[1]
- A sodium hypochlorite solution proved significantly more effective in removing mancozeb (95.2%) and also achieved a near-complete removal of ETU (99.9%).[1]

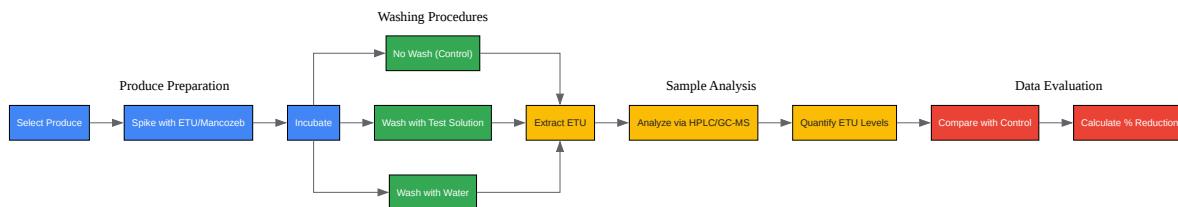
It is important to note that the formation of ETU can occur from the degradation of EBDC fungicides during cooking. One study demonstrated that heating tomatoes containing mancozeb residues from 25°C to 60°C led to a 20.07% increase in ETU levels.[1] This highlights the importance of effective washing procedures prior to consumption or processing.

While data specifically on ETU removal from other produce is limited, studies on general pesticide removal offer valuable insights. For instance, research on leafy vegetables has shown that washing with running water, boiling, vinegar, and sodium bicarbonate solutions can significantly reduce various pesticide residues.[2][3]

Experimental Protocols

A general workflow for evaluating the effectiveness of washing procedures for removing ETU from produce is outlined below. This is followed by a specific protocol for the analysis of ETU in produce.

General Experimental Workflow



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Caption: General experimental workflow for assessing the efficacy of washing procedures on ETU removal from produce.

Detailed Experimental Protocol for ETU Analysis in Tomatoes

The following protocol is based on the methodology described by Kandasamy et al. (2012) for the determination of mancozeb and ETU residues in tomatoes.[\[1\]](#)

1. Sample Preparation and Spiking:

- Tomatoes are sprayed with a solution of mancozeb.
- The sprayed tomatoes are allowed to dry.

2. Washing Procedures:

- Water Wash: A subset of tomatoes is washed with water.
- Sodium Hypochlorite Wash: Another subset is washed with a sodium hypochlorite solution.

- Control: A third subset remains unwashed.

3. Extraction:

- Tomato samples are homogenized.
- Extraction is performed using an appropriate solvent (e.g., methanol).

4. Cleanup:

- The extract is passed through a solid-phase extraction (SPE) column (e.g., Alumina-SPE) to remove interfering substances.[\[4\]](#)

5. Analysis:

- The cleaned extract is analyzed using High-Performance Liquid Chromatography with a Diode Array Detector (HPLC-DAD) or Gas Chromatography-Mass Spectrometry (GC-MS).[\[2\]](#)
- HPLC-DAD Conditions:
 - Column: C18
 - Mobile Phase: A suitable gradient of solvents.
 - Detection Wavelength: Specific for ETU.
- GC-MS Conditions:
 - Column: Appropriate for pesticide analysis.
 - Ionization Mode: Electron Impact (EI) or other suitable mode.
 - Mass Analyzer: Quadrupole or other mass analyzer.

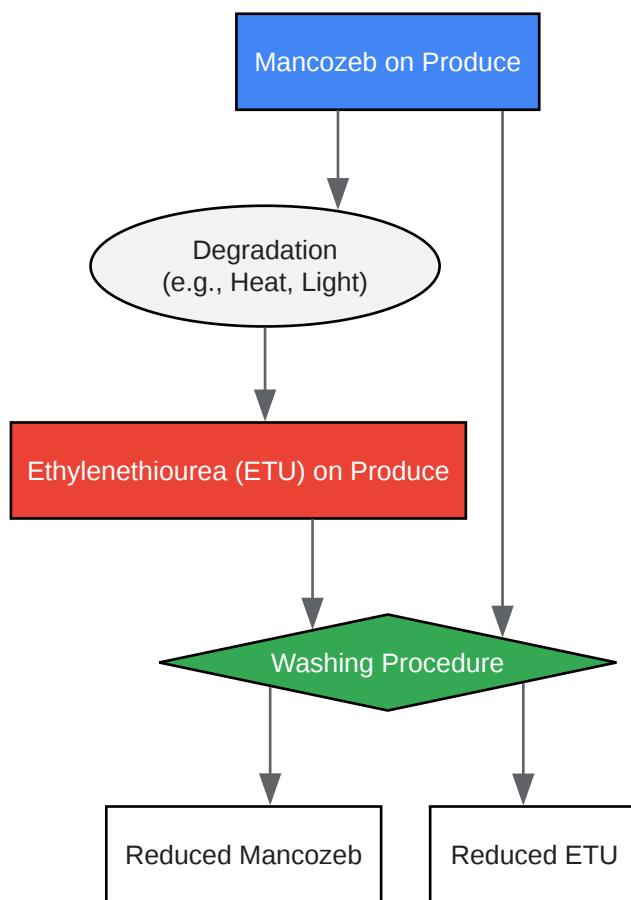
6. Quantification:

- The concentration of ETU is determined by comparing the peak area of the sample to a calibration curve prepared with certified ETU standards.

- The percentage reduction is calculated by comparing the ETU concentration in the washed samples to the unwashed control samples.

Signaling Pathways and Logical Relationships

The logical relationship between the parent compound (mancozeb), its degradation to ETU, and the effect of washing can be visualized as follows:



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